

Application of GMPS Activity Assays in Drug Discovery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Gmpsp*

Cat. No.: *B1217738*

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Introduction

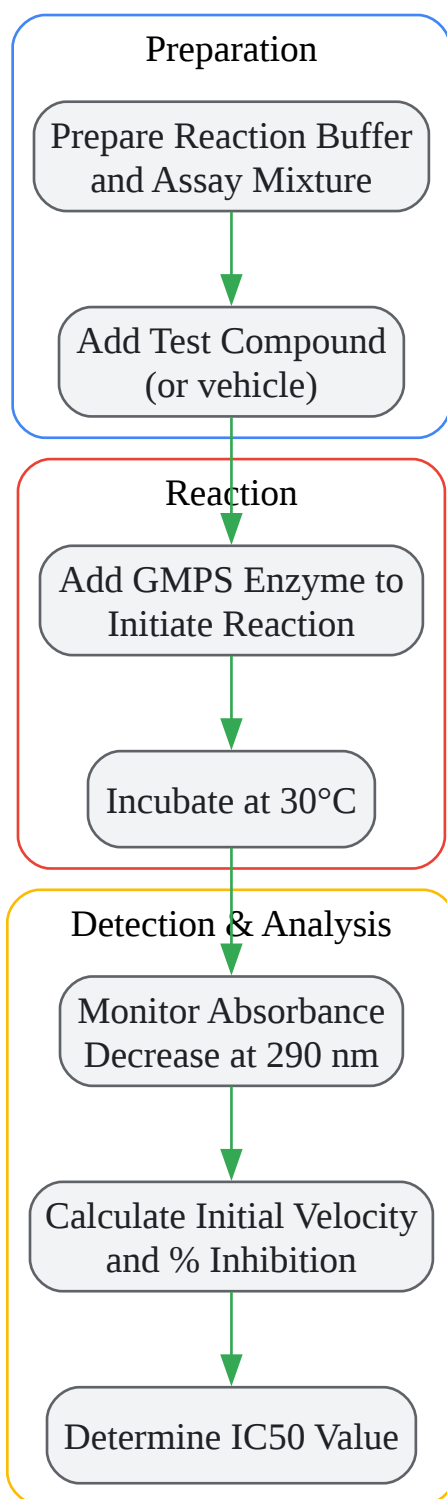
Guanine Monophosphate Synthase (GMPS) is a crucial enzyme in the de novo synthesis of guanine nucleotides. It catalyzes the ATP-dependent conversion of xanthosine 5'-monophosphate (XMP) to guanosine 5'-monophosphate (GMP), with glutamine serving as the nitrogen donor. This pathway is essential for DNA and RNA synthesis, signal transduction, and other cellular processes. The critical role of GMPS in cell proliferation makes it an attractive target for the development of novel therapeutics, particularly in the fields of oncology and infectious diseases.^[1]

These application notes provide an overview of the application of GMPS activity assays in drug discovery, complete with detailed experimental protocols for researchers.

Signaling Pathway and Therapeutic Rationale

GMPS is a key enzyme in the purine biosynthesis pathway, which is responsible for the synthesis of guanine nucleotides.^[1] The pathway begins with inosine monophosphate (IMP), which is converted to XMP by IMP dehydrogenase (IMPDH). GMPS then catalyzes the final step in the synthesis of GMP. Due to its essential role in nucleotide metabolism, inhibition of GMPS can lead to the depletion of guanine nucleotides, thereby arresting DNA and RNA synthesis and ultimately inhibiting cell growth. This makes GMPS a promising target for the development of anticancer and antimicrobial agents.^[1]





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References

- 1. Discovery of Novel GMPS Inhibitors of Candidatus Liberibacter Asiaticus by Structure Based Design and Enzyme Kinetic - PMC [pmc.ncbi.nlm.nih.gov]
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